

# Thermodynamic Properties of 2-Isopropoxyethanol Solutions: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Isopropoxyethanol

Cat. No.: B094787

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **2-isopropoxyethanol** solutions, focusing on key parameters such as density, viscosity, and refractive index, along with their derived excess properties. This document is intended to be a valuable resource for researchers and professionals working with this solvent in various scientific and industrial applications, including drug development and formulation.

## Introduction

**2-Isopropoxyethanol**, also known as ethylene glycol monoisopropyl ether, is a versatile solvent with applications in the manufacturing of paints, coatings, and cleaning products.[1][2] Its amphiphilic nature, possessing both a polar hydroxyl group and a nonpolar ether linkage, allows it to be miscible with water and many organic solvents.[3] Understanding the thermodynamic properties of its solutions is crucial for process design, quality control, and the development of new formulations.

This guide summarizes key findings from studies on the volumetric and viscometric properties of **2-isopropoxyethanol** in binary mixtures with water and various alcohols. It details the experimental methodologies used to determine these properties and presents the data in a structured format for easy comparison and interpretation.

## Data Presentation

The following tables summarize the key thermodynamic properties of **2-isopropoxyethanol** solutions. Due to limitations in accessing the full text of some cited research, complete quantitative data sets are not available. However, the tables provide the structure for such data and include qualitative findings and available quantitative values from abstracts and other sources.

Table 1: Volumetric Properties of Binary Mixtures of **2-Isopropoxyethanol** (1) with Alcohols (2) at 298.15 K

Alcohol (2)	Mole Fraction of 2-Isopropoxyethanol ( $x_1$ )	Density ( $\rho$ ) / $\text{g}\cdot\text{cm}^{-3}$	Excess Molar Volume ( $V_m^E$ ) / $\text{cm}^3\cdot\text{mol}^{-1}$
Methanol	0.0 - 1.0	Data not fully available	Negative over the entire composition range[4][5]
1-Propanol	0.0 - 1.0	Data not fully available	Negative over the entire composition range[4][5]
2-Propanol	0.0 - 1.0	Data not fully available	Negative over the entire composition range[4][5]
1-Pentanol	0.0 - 1.0	Data not fully available	Negative over the entire composition range[4][5]

Table 2: Viscometric Properties of Binary Mixtures of **2-Isopropoxyethanol** (1) with Alcohols (2) at 298.15 K

Alcohol (2)	Mole Fraction of 2-Isopropoxyethanol ( $x_1$ )	Dynamic Viscosity ( $\eta$ ) / mPa·s	Viscosity Deviation ( $\Delta\eta$ ) / mPa·s
Methanol	0.0 - 1.0	Data not fully available	Negative over the entire composition range[4][5]
1-Propanol	0.0 - 1.0	Data not fully available	Negative over the entire composition range[4][5]
2-Propanol	0.0 - 1.0	Data not fully available	Negative over the entire composition range[4][5]
1-Pentanol	0.0 - 1.0	Data not fully available	Negative over the entire composition range[4][5]

Table 3: Thermodynamic Properties of Aqueous Solutions of **2-Isopropoxyethanol** at 25 °C

Property	Value and Conditions
Excess Enthalpy ( $H_m^E$ )	-800 J·mol <sup>-1</sup> at the minimum (mole fraction of 2-isopropoxyethanol, $x \approx 0.2$ )
Excess Molar Volume ( $V_m^E$ )	> -1.2 cm <sup>3</sup> ·mol <sup>-1</sup> at the minimum ( $x \approx 0.35$ )

Note: The negative values for excess molar volume and viscosity deviation in the alcohol mixtures suggest the presence of strong intermolecular interactions and a contraction in volume upon mixing.

## Experimental Protocols

The determination of the thermodynamic properties of **2-isopropoxyethanol** solutions involves precise measurements using specialized instrumentation. The following sections detail the methodologies for the key experiments.

## Density Measurement

Density is a fundamental property required for the calculation of excess molar volumes. A common and accurate method for measuring the density of liquids is the oscillating U-tube technique.

Instrumentation: An oscillating U-tube densimeter.

Procedure:

- **Calibration:** The instrument is calibrated using two standards of known density, typically dry air and deionized, degassed water.
- **Sample Preparation:** The binary mixtures of **2-isopropoxyethanol** and the desired solvent are prepared by mass using an analytical balance with high precision.
- **Measurement:** A small volume of the sample is injected into the thermostated U-shaped tube of the densimeter. The tube is electromagnetically excited to oscillate at its natural frequency.
- **Data Acquisition:** The instrument measures the period of oscillation, which is directly related to the density of the sample. The temperature of the measuring cell is precisely controlled, typically using a Peltier system.
- **Cleaning:** After each measurement, the U-tube is thoroughly cleaned with appropriate solvents and dried with a stream of air.

## Viscosity Measurement

Viscosity is a measure of a fluid's resistance to flow and is a critical parameter in many industrial processes. The Stabinger viscometer is a modern instrument that allows for the simultaneous measurement of dynamic viscosity and density.

Instrumentation: A Stabinger viscometer.

Procedure:

- **Calibration:** The viscometer is calibrated with certified viscosity standards.

- **Sample Injection:** A small sample volume (typically a few milliliters) is introduced into the measuring cell.
- **Measurement Principle:** The instrument is based on a modified Couette rotational viscometer principle. A measuring rotor floats freely within the sample, which is located in a rotating tube. The speed of the rotor is measured, and the dynamic viscosity is calculated from the shear stress and shear rate. The instrument also contains an integrated oscillating U-tube for simultaneous density measurement.
- **Temperature Control:** The temperature of the sample is precisely controlled by an integrated Peltier thermostat.
- **Data Output:** The instrument provides direct readings of dynamic viscosity, and by using the simultaneously measured density, it calculates the kinematic viscosity.

## Refractive Index Measurement

The refractive index is a measure of how light propagates through a substance and is useful for characterizing liquid mixtures. The Abbe refractometer is a common instrument for this purpose.

**Instrumentation:** An Abbe refractometer.

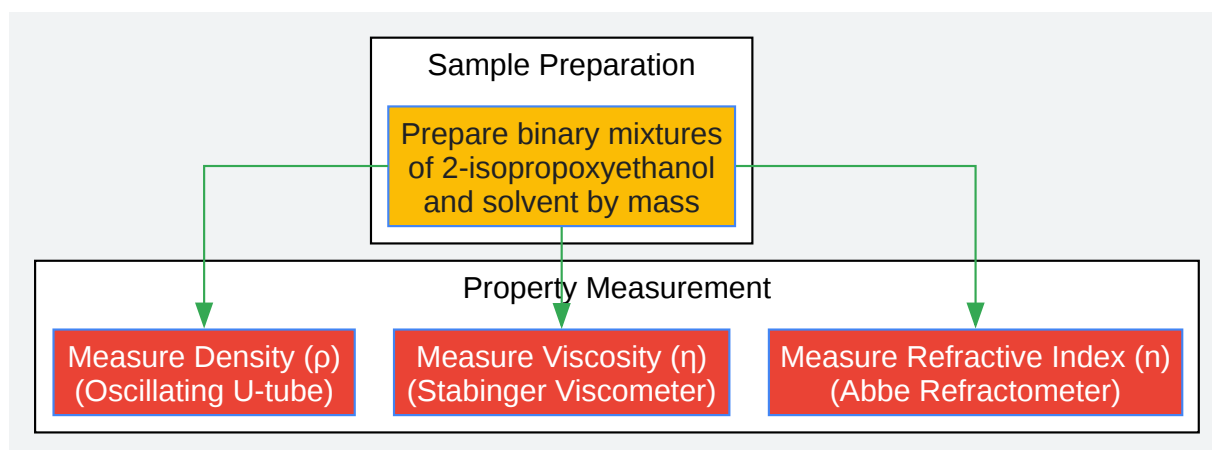
**Procedure:**

- **Calibration:** The refractometer is calibrated using a standard of known refractive index, such as distilled water.
- **Sample Application:** A few drops of the liquid sample are placed on the surface of the measuring prism.
- **Measurement:** The illuminating prism is closed over the sample, creating a thin film. Light from a monochromatic source is passed through the sample.
- **Observation:** The user looks through the eyepiece and adjusts the instrument until the boundary between the light and dark fields is sharp and centered on the crosshairs.

- Reading: The refractive index is read directly from the instrument's scale. The temperature is controlled by circulating water from a thermostated bath through the prism jackets.

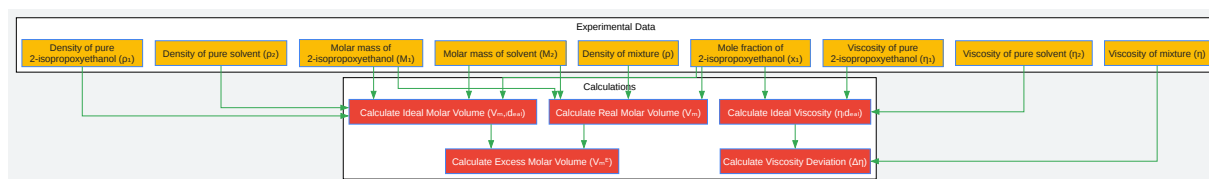
## Visualization of Workflows and Relationships

The following diagrams, created using the DOT language, illustrate the experimental workflow and the logical relationships in calculating excess thermodynamic properties.



[Click to download full resolution via product page](#)

**Figure 1:** Experimental workflow for determining the thermodynamic properties of 2-isopropoxyethanol solutions.



[Click to download full resolution via product page](#)

**Figure 2:** Logical relationship for the calculation of excess molar volume and viscosity deviation.

## Conclusion

This technical guide has provided an overview of the thermodynamic properties of **2-isopropoxyethanol** solutions, with a focus on binary mixtures with water and various alcohols. The available data indicate that these solutions exhibit non-ideal behavior, as evidenced by negative excess molar volumes and viscosity deviations, suggesting strong intermolecular interactions. The detailed experimental protocols for measuring density, viscosity, and refractive index offer a practical guide for researchers in this field. The provided workflows and logical diagrams visually summarize the key experimental and computational steps. Further research to obtain complete quantitative data sets for a wider range of solvents and temperatures would be beneficial for a more comprehensive understanding of the thermodynamic behavior of **2-isopropoxyethanol** solutions.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. 2-Isopropoxyethanol, C<sub>5</sub>H<sub>12</sub>O<sub>2</sub>, 109-59-1, 2 Isopropoxy,  $\hat{I}^2$  Hydroxyethyl Isopropyl Ether; Ethylene Glycol Isopropyl Ether [mallakchemicals.com]
- 3. 2-Isopropoxyethanol, 99% 100 mL | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Thermodynamic Properties of 2-Isopropoxyethanol Solutions: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094787#thermodynamic-properties-of-2-isopropoxyethanol-solutions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)